

Personal protective equipment for handling Pantethein

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Compound of Interest

Compound Name: *Pantethein*

Cat. No.: *B1680023*

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Essential Safety and Handling Guide for Pantetheine

This guide provides immediate safety, handling, and disposal protocols for laboratory professionals working with **Pantetheine**. Adherence to these procedures is critical for ensuring personal safety and maintaining the integrity of the compound.

Hazard Identification and Personal Protective Equipment (PPE)

Safety data sheets present conflicting information regarding the hazards of **Pantetheine**. While some sources classify it as non-hazardous[1], others indicate it may be slightly hazardous upon contact or inhalation and is very toxic to aquatic life[2][3]. Therefore, a cautious approach is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Equipment	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact, as the substance may be a skin irritant[3].
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from potential splashes or dust.
Body Protection	Laboratory coat.	To protect street clothes and provide an additional layer of skin protection.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if handling large quantities or if dust/aerosols are generated.	To avoid inhalation of dust or mists, which may cause respiratory tract irritation[3].

Handling and Storage Procedures

Proper handling and storage are crucial to ensure the stability of **Pantetheine** and the safety of laboratory personnel.

Handling:

- Avoid direct contact with skin and eyes[1][3].
- Do not breathe in dust, fumes, or mists[2].
- Prepare solutions fresh for each experiment whenever possible[4][5].
- If storing stock solutions, aliquot into single-use volumes to minimize freeze-thaw cycles[5].
- Solutions requiring sterility should be filter-sterilized using a 0.22 µm filter[4].
- Do not autoclave solutions containing **Pantetheine**, as high temperatures will cause degradation[4].

Storage:

- Short-term: Store in a tightly sealed, light-resistant container in a refrigerator at 2°C to 8°C[4].
- Long-term: For liquid forms, store at -20°C for up to two years. When in a solvent, store at -80°C for up to one year[4][6].
- Humidity Control: **Pantetheine** is hygroscopic (absorbs moisture). Store with a desiccant to prevent degradation[4].

Quantitative Data Summary

The following table summarizes key quantitative information for **Pantetheine**.

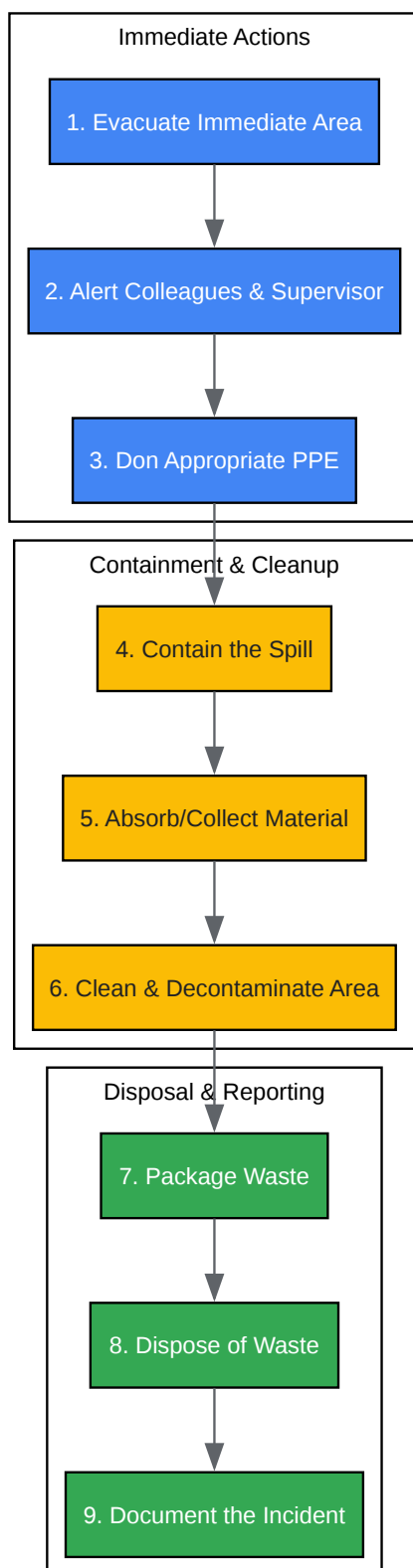
Property	Value	Reference
Molecular Formula	C11H22N2O4S	[7]
Molecular Weight	278.37 g/mol	[7]
Boiling Point	635°C at 760 mmHg	[7]
Flash Point	337.8°C	[7]
Density	1.202 g/cm ³	[7]

Spill and Disposal Plan

Immediate and appropriate response to spills and proper disposal are essential to mitigate risks.

Spill Response Workflow:

A clear, step-by-step plan is crucial for safely managing a **Pantetheine** spill.



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Caption: Workflow for managing a **Pantetheine** spill.

Disposal:

- Dispose of **Pantetheine** and any contaminated materials in accordance with all applicable local, regional, national, and international regulations[2].
- Given its high toxicity to aquatic life, avoid releasing it into the environment[2]. All waste should be collected in sealed containers for proper chemical disposal.

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